

Essential Safety and Operational Guide for (4-Chlorophenylthio)acetic acid

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Compound of Interest

Compound Name: (4-Chlorophenylthio)acetic acid

Cat. No.: B188907

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This guide provides immediate, essential safety and logistical information for handling **(4-Chlorophenylthio)acetic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this chemical.

(4-Chlorophenylthio)acetic acid is a compound that causes skin and serious eye irritation, and may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to the following procedures is critical for personal safety and to maintain a safe laboratory environment.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(4-Chlorophenylthio)acetic acid**. The selection of specific PPE should be based on a risk assessment of the procedures to be performed.

Protection Type	Specific Recommendations	Standard/Source
Eye and Face Protection	Wear chemical safety goggles with side-shields.	EN 166 or NIOSH approved[1] [3]
Skin Protection	Wear impervious clothing, such as a lab coat, to prevent skin contact.	Good Laboratory Practice[1]
Hand Protection	Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and replaced if damaged.	Good Laboratory Practice[1]
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, use a NIOSH-approved respirator.	NIOSH or EN 149 approved[3]

Operational Plan for Safe Handling

A systematic approach to handling **(4-Chlorophenylthio)acetic acid** is crucial from receipt to disposal. The following workflow outlines the necessary steps to maintain a safe laboratory environment.[4]

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Verify that the container is clearly and accurately labeled.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[5]
- Keep the container tightly closed when not in use.[1][3]

2. Handling and Use:

- All handling of **(4-Chlorophenylthio)acetic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1]
- Avoid direct contact with skin and eyes.[1]
- Prevent the formation of dust and aerosols during handling.[1]
- Wash hands thoroughly after handling the substance.[3]

3. Spill and Exposure Response:

- Spill: In the event of a spill, evacuate personnel from the immediate area.[1] Wear appropriate PPE, including respiratory protection.[1] Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled, and closed container for disposal.[1][5]
- Skin Contact: If skin contact occurs, immediately wash the affected area with plenty of soap and water.[3] If skin irritation persists, seek medical attention.[3]
- Eye Contact: If the substance enters the eyes, rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if eye irritation persists.[3]
- Inhalation: If inhaled, move the person to fresh air and keep them comfortable for breathing. [1][3] If the person feels unwell, call a poison center or doctor.[1][3]

Disposal Plan

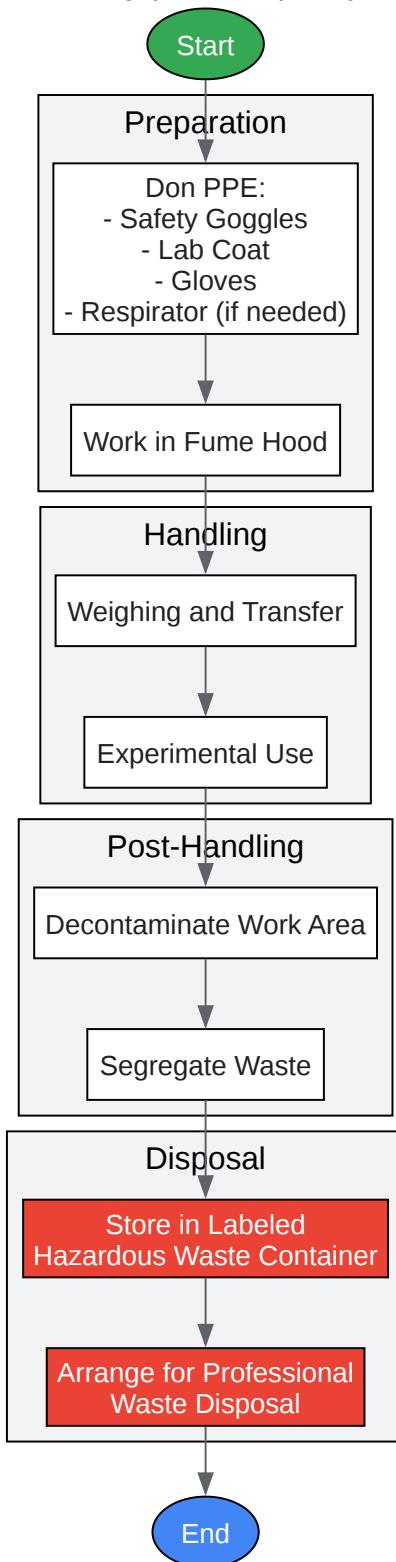
Proper disposal of **(4-Chlorophenylthio)acetic acid** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: All waste containing **(4-Chlorophenylthio)acetic acid**, including unused product, contaminated lab supplies (e.g., gloves, weighing paper), and empty containers, must be collected in a designated and clearly labeled hazardous waste container.
- Containerization: Use a chemically resistant and sealable container for waste collection. Ensure the waste container is kept closed except when adding waste.

- Disposal Route: Dispose of the hazardous waste through an approved and licensed waste disposal company.[3][6] Do not dispose of this chemical down the drain or in the regular trash.[1] Follow all local, state, and federal regulations for chemical waste disposal.[6]

Workflow for Handling (4-Chlorophenylthio)acetic acid

Workflow for Handling (4-Chlorophenylthio)acetic acid

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Caption: Workflow for the safe handling and disposal of **(4-Chlorophenylthio)acetic acid**.

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